

Technical Guide: Physicochemical Properties and Synthesis of 3-Fluoro-5-methylphenylacetic Acid

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Compound of Interest

Compound Name: 3-Fluoro-5-methylphenylacetic acid

Cat. No.: B1303433

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This document provides a detailed overview of the physicochemical properties, specifically the melting point, of **3-Fluoro-5-methylphenylacetic acid**. It includes a standard experimental protocol for melting point determination and a representative synthesis pathway. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Data

The key physicochemical properties of **3-Fluoro-5-methylphenylacetic acid** are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	518070-22-9	
Molecular Formula	C ₉ H ₉ FO ₂	
Molecular Weight	168.17 g/mol	[1]
Melting Point	110-115 °C	
Appearance	White to off-white crystalline solid	
Purity	95%	

Experimental Protocol: Melting Point Determination

The melting point of **3-Fluoro-5-methylphenylacetic acid** can be determined using the capillary melting point method. This standard procedure provides a melting range, which is indicative of the compound's purity.

Materials and Equipment:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- **3-Fluoro-5-methylphenylacetic acid** sample
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

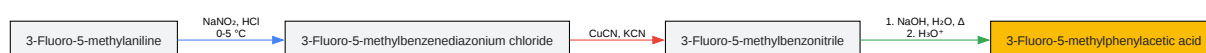
Procedure:

- Sample Preparation: Ensure the **3-Fluoro-5-methylphenylacetic acid** sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystalline solid using a mortar and pestle.

- **Loading the Capillary Tube:** Carefully tap the open end of a capillary tube into the powdered sample to pack a small amount of the compound into the tube. The packed sample should be approximately 2-3 mm in height.
- **Placing the Tube in the Apparatus:** Insert the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating and Observation:**
 - Set the apparatus to heat at a rapid rate initially until the temperature is about 15-20 °C below the expected melting point (in this case, around 90-95 °C).
 - Decrease the heating rate to 1-2 °C per minute to ensure accurate determination.
 - Observe the sample closely through the magnifying lens.
- **Recording the Melting Range:**
 - Record the temperature at which the first drop of liquid appears. This is the lower limit of the melting range.
 - Continue to observe and record the temperature at which the entire sample has completely melted into a clear liquid. This is the upper limit of the melting range.
- **Post-Analysis:** Allow the apparatus to cool down before performing any subsequent measurements.

Synthesis Pathway

The following diagram illustrates a plausible synthetic route for **3-Fluoro-5-methylphenylacetic acid**, starting from 3-Fluoro-5-methylaniline. This pathway represents a logical sequence of reactions commonly employed in organic synthesis.



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Caption: A potential synthesis route for **3-Fluoro-5-methylphenylacetic acid**.

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References

- 1. 3-Fluoro-5-methylphenylacetic acid - CAS:518070-22-9 - Sunway Pharm Ltd [3wpharm.com]
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